

2-Methyl-1-pentene CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Methyl-1-pentene

Cat. No.: B165372

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An In-depth Technical Guide on 2-Methyl-1-pentene

This technical guide provides essential information regarding the chemical compound **2-Methyl-1-pentene**, focusing on its key identifiers. The data is presented to support researchers, scientists, and drug development professionals in their respective fields.

Chemical Identity

2-Methyl-1-pentene is an organic compound classified as an alkene. It is a colorless liquid and is highly flammable.

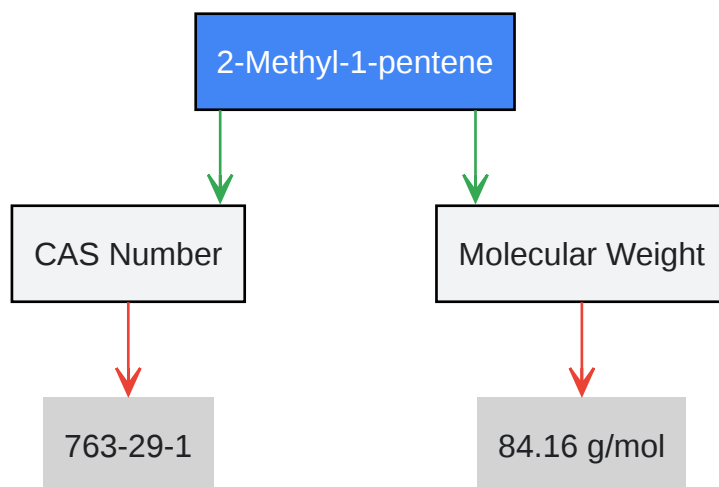
Quantitative Data

The primary chemical identifiers for **2-Methyl-1-pentene** are its CAS number and molecular weight, which are summarized in the table below for quick reference.

Identifier	Value
CAS Number	763-29-1[1][2][3]
Molecular Weight	84.16 g/mol [4]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the direct association between the common chemical name and its fundamental identifiers.



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Caption: Relationship between chemical name and identifiers.

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References

- 1. 2-Methyl-1-pentene | 763-29-1 | TCI AMERICA [tcichemicals.com]
- 2. 2-Methyl-1-pentene | 763-29-1 [chemicalbook.com]
- 3. 1-Pentene, 2-methyl- [webbook.nist.gov]
- 4. 2-Methyl-1-pentene | C₆H₁₂ | CID 12986 - PubChem [pubchem.ncbi.nlm.nih.gov]
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